

5alpha-Cholestane-3,6-dione molecular weight and formula C₂₇H₄₄O₂

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Compound of Interest

Compound Name: 5alpha-Cholestane-3,6-dione

CAS No.: 2243-09-6

Cat. No.: B1218642

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Technical Monograph: 5 -Cholestane-3,6-dione

Molecular Architecture, Synthetic Pathways, and Brassinosteroid Applications

Executive Summary

5

-Cholestane-3,6-dione (CAS: 2243-09-6) represents a critical scaffold in steroid chemistry, serving as a "gateway molecule" for the functionalization of the steroid B-ring. Unlike its 5

-isomer, the 5

-dione possesses a trans-A/B ring junction, conferring a planar topology essential for the biological activity of plant growth promoters (Brassinosteroids) and specific oxysterol-membrane interactions.

This guide analyzes the physicochemical properties, validated synthetic protocols, and downstream applications of 5

-cholestane-3,6-dione, specifically focusing on its role as a precursor for Baeyer-Villiger oxidation in the synthesis of B-homo-7-oxa-steroids.

Chemical Architecture & Physicochemical Properties

The defining feature of this molecule is the 5

-configuration, which forces the A and B rings into a chair-chair conformation with a trans-fusion. This rigidity is distinct from the bent cis-fusion of 5

-steroids (coprostane series). The 3,6-dione functionality renders the hydrogens at C2, C4, C5, and C7 acidic, allowing for regioselective enolization and functionalization.

Table 1: Physicochemical Profile[1][2]

Property	Specification
IUPAC Name	5
	-Cholestane-3,6-dione
Molecular Formula	C
	H
	O
Molecular Weight	400.64 g/mol
CAS Number	2243-09-6
Melting Point	170–171 °C [1]
Solubility	Soluble in CHCl ₃
	, CH ₂ Cl ₂
	Cl ₂
	, THF; Insoluble in H ₂ O
Stereochemistry	5
	(H-5 is trans to C-19 methyl)
Key IR Signals	~1710 cm ⁻¹
	(C=O, ketone)

Synthetic Strategy and Logic

Retrosynthetic Analysis

The most robust route to 5

-cholestane-3,6-dione avoids direct oxidation of cholesterol, which often leads to 4-en-3-one systems (conjugated). Instead, the strategy relies on the oxidation of saturated 3,6-diols or the

hydroboration-oxidation of enol ethers.

The "Gold Standard" protocol involves the Jones Oxidation of 5

-cholestane-3

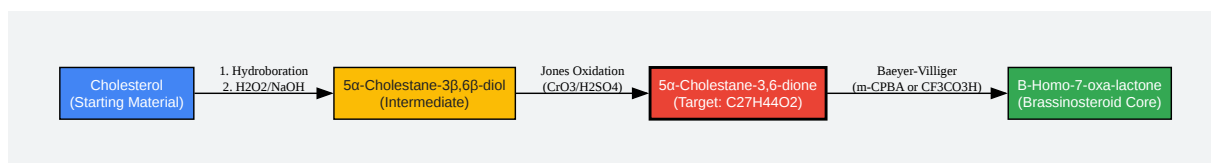
,6

-diol. This precursor is easily accessible from cholesterol via hydroboration-oxidation, ensuring the 5

stereochemistry is established before the ketone formation.

Synthesis Workflow (DOT Visualization)

The following diagram outlines the conversion of Cholesterol to the 3,6-dione and its subsequent transformation into Brassinosteroid analogs.



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Figure 1: Synthetic pathway from Cholesterol to Brassinosteroid scaffolds via the 3,6-dione intermediate.[1]

Experimental Protocol: Synthesis of 5 -Cholestane-3,6-dione[6]

Safety Note: Chromium(VI) oxide is a carcinogen and strong oxidizer. Perform all steps in a fume hood.

Step-by-Step Methodology

This protocol is adapted from standard steroid oxidation procedures [2, 3].

Reagents:

- 5
-cholestane-3
,6
-diol (1.0 g, 2.47 mmol)
- Jones Reagent (2.67 M CrO
in dilute H
SO
)
- Acetone (HPLC grade)
- Methanol (for recrystallization)

Procedure:

- Dissolution: Dissolve 1.0 g of 5
-cholestane-3
,6
-diol in 50 mL of acetone in a round-bottom flask. Cool the solution to 0–5 °C using an ice bath. Causality: Low temperature prevents over-oxidation and cleavage of the ring system.
- Oxidation: Dropwise add Jones Reagent (approx. 2.5 mL) with vigorous stirring until a persistent orange color remains, indicating excess oxidant.
- Quenching: Stir for an additional 15 minutes. Add Isopropyl alcohol (2 mL) dropwise to quench excess Cr(VI), turning the solution green (Cr salts).

- Extraction: Dilute the reaction mixture with 100 mL of ice-water. A white precipitate will form. Extract with Dichloromethane (3 x 30 mL).
- Purification: Wash the organic layer with saturated NaHCO₃ and brine. Dry over anhydrous Na₂SO₄ and evaporate the solvent.
- Crystallization: Recrystallize the crude solid from Methanol/Acetone.

Yield Expectations: 85–90%. Validation: Check Melting Point (Target: 170–171 °C).

Biological Significance & Applications[8]

Brassinosteroid Precursor

5

-Cholestane-3,6-dione is the obligate substrate for synthesizing 28-norcastasterone and other Brassinosteroid analogs. The 6-keto group is less reactive than the 3-keto group, but in the dione system, the 3,6-functionality allows for the introduction of the characteristic 7-oxa-lactone via Baeyer-Villiger oxidation.

- Mechanism: The regioselectivity of the Baeyer-Villiger oxidation on the 3,6-dione is controlled by the electronic environment. Typically, oxidation with trifluoroacetic acid yields the 7-oxa-6-one (B-ring expansion), which mimics the structure of Brassinolide, the most potent plant growth promoter [4].

Cytotoxicity and Oxysterol Research

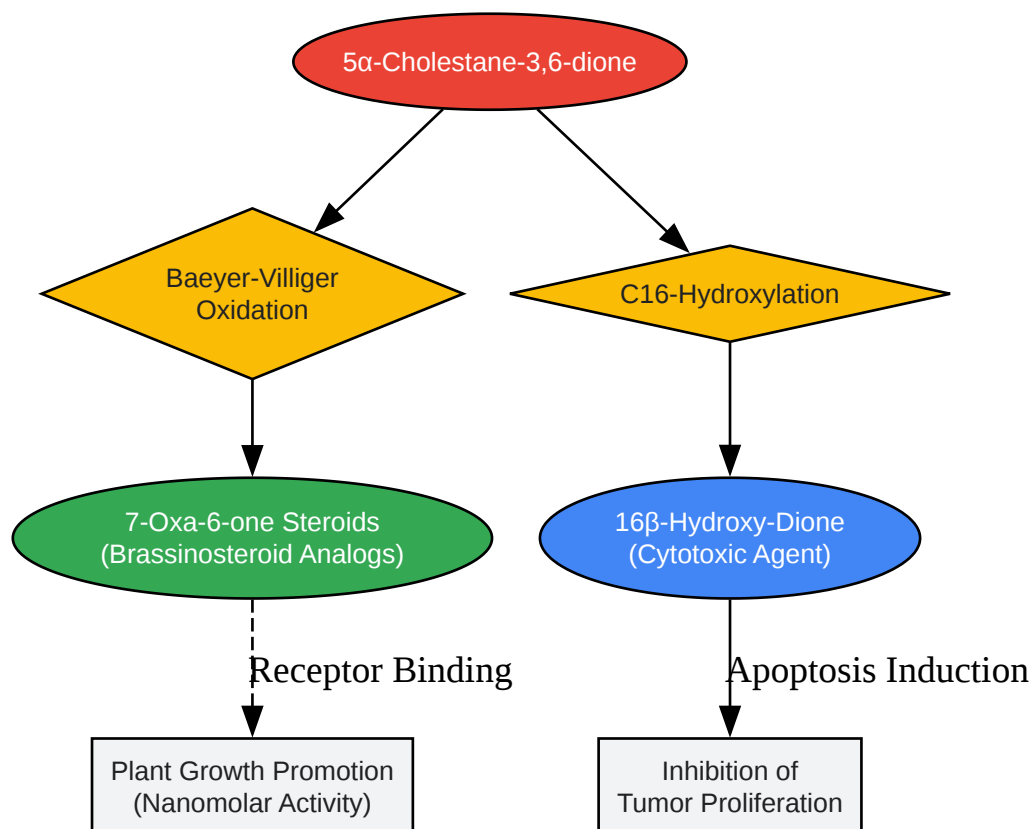
While the dione itself is a synthetic intermediate, its hydroxylated derivatives (e.g., 16

-hydroxy-5

-cholestane-3,6-dione) exhibit potent cytotoxicity against tumor cell lines [5].^[2] The dione structure serves as a lipophilic anchor, allowing the molecule to intercalate into cell

membranes, where the ketone groups can form Schiff bases with membrane proteins or alter lipid packing density.

Application Logic (DOT Visualization)



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Figure 2: Divergent application pathways: Agricultural (Brassinosteroids) vs. Pharmaceutical (Cytotoxicity).^{[3][1][4]}

Analytical Characterization (NMR Signatures)

Distinguishing the 5

isomer from the 5

isomer is critical, as the melting points can sometimes overlap depending on purity.

C NMR is the definitive method [2].

Carbon Position	Chemical Shift (, ppm) - 5 Isomer	Diagnostic Note
C-19 (Angular Methyl)	12.0 - 12.5	Significantly upfield compared to 5 (~23 ppm) due to gamma-gauche effect in trans-fusion.
C-3 (Ketone)	~211.0	Typical cyclohexanone signal.
C-6 (Ketone)	~209.0	Slightly shielded relative to C-3.
C-5 (Methine)	~57.0	Characteristic of trans-A/B junction.

Interpretation: The C-19 methyl resonance is the "fingerprint." If you observe a signal near 23 ppm, your sample contains the 5

(cis) isomer, indicating a failure in the precursor synthesis or purification.

References

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-Hydroxy-5

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